

Safeguarding Your Laboratory: Proper Disposal of Glycine p-Nitroanilide

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Compound of Interest

Compound Name: Glycine p-nitroanilide

Cat. No.: B555452

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. Adherence to proper chemical handling and disposal protocols is a critical component of this responsibility. This guide provides essential safety and logistical information for the proper disposal of **Glycine p-nitroanilide**, a compound commonly used in biochemical assays.

Immediate Safety and Handling Precautions

Glycine p-nitroanilide is a yellow crystalline to light yellow powder.^[1] Before handling, it is crucial to be aware of its potential hazards. According to safety data sheets, **Glycine p-nitroanilide** can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[2] Therefore, appropriate personal protective equipment (PPE), including gloves, eye protection, and respiratory protection, should be worn at all times.^[2] Handle the compound in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust.^[2]

In the event of a spill, avoid generating dust. For minor spills, gently sweep up the solid material and place it into a suitable, labeled container for disposal.^[3] For major spills, evacuate the area and ensure adequate ventilation before proceeding with cleanup.

Quantitative Data for Glycine p-nitroanilide

For quick reference, the following table summarizes key quantitative data for **Glycine p-nitroanilide**.

Property	Value
CAS Number	1205-88-5
Molecular Formula	C ₈ H ₉ N ₃ O ₃
Molecular Weight	195.18 g/mol
Melting Point	167 - 172 °C
Appearance	Yellow crystalline to light yellow powder
Purity	≥ 99%
Data sourced from Chem-Impex.[1]	

Step-by-Step Disposal Protocol

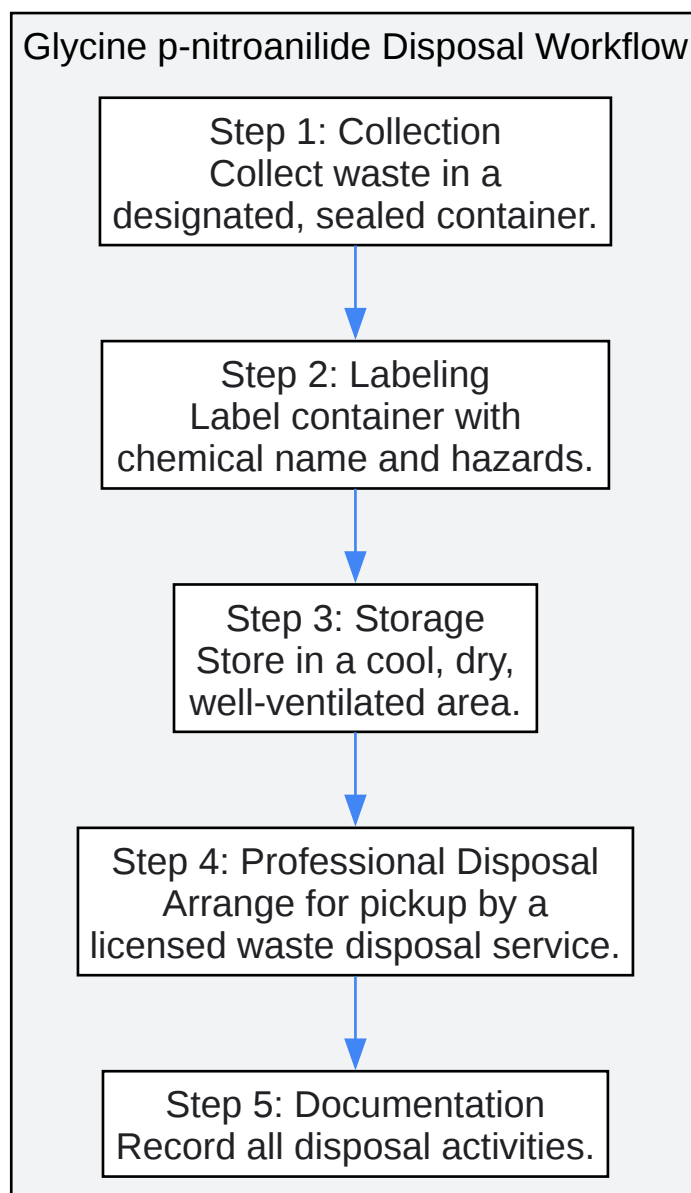
The proper disposal of **Glycine p-nitroanilide** must be conducted in accordance with local, regional, national, and international regulations.[2] The following is a general procedural guideline based on available safety data.

Experimental Protocol for Disposal:

- **Collection:** Collect waste **Glycine p-nitroanilide**, including any contaminated materials (e.g., weighing paper, gloves), in a designated, clearly labeled, and sealed container.
- **Labeling:** The waste container must be labeled with the chemical name ("**Glycine p-nitroanilide**") and appropriate hazard symbols.
- **Storage:** Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, strong acids, and bases.[4]
- **Waste Management:** Contact a licensed professional waste disposal service to arrange for the collection and disposal of the chemical waste. Do not attempt to dispose of **Glycine p-nitroanilide** down the drain or in regular trash.[2][5]
- **Documentation:** Maintain a record of the waste disposal, including the date, quantity, and the name of the disposal company, as part of your laboratory's safety and compliance documentation.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Glycine p-nitroanilide**.



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Caption: Logical workflow for the proper disposal of **Glycine p-nitroanilide**.

By following these procedures, you can ensure the safe and compliant disposal of **Glycine p-nitroanilide**, contributing to a secure and professional laboratory environment.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. biosynth.com [biosynth.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. geneseo.edu [geneseo.edu]
- 5. chemos.de [chemos.de]
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